

N-Nitrosomethylethylamine chemical properties and structure

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Compound of Interest

Compound Name: N-Nitrosomethylethylamine

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N-Nitrosomethylethylamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitrosomethylethylamine (NMEA), a member of the N-nitrosamine class of compounds, is a subject of significant interest in the fields of chemical research, toxicology, and pharmaceutical drug development.^{[1][2][3]} Classified as a probable human carcinogen, its presence as a potential impurity in pharmaceuticals and as a disinfection byproduct in water sources necessitates a thorough understanding of its chemical properties, structure, and reactivity.^{[2][4][5]} This technical guide provides an in-depth overview of NMEA, consolidating key data, experimental methodologies, and structural information to support ongoing research and development efforts.

Chemical Structure and Identification

N-Nitrosomethylethylamine is a simple aliphatic nitrosamine featuring a nitroso group bonded to a nitrogen atom that is also bonded to a methyl and an ethyl group.^{[1][6][7]}

Table 1: Chemical Identifiers for **N-Nitrosomethylethylamine**

Identifier	Value
IUPAC Name	N-ethyl-N-methylnitrous amide[1][8]
CAS Number	10595-95-6[3][9]
Molecular Formula	C ₃ H ₈ N ₂ O[1][9]
SMILES	CCN(C)N=O[1][8]
InChI Key	RTDCJKARQCRONF-UHFFFAOYSA-N[1][6]
Synonyms	NEMA, N-Methyl-N-nitrosoethanamine, Ethylmethylnitrosamine[6][9][10]

Physicochemical Properties

NMEA is a pale yellow, oily liquid at room temperature.[2][9] Its key physical and chemical properties are summarized in the table below.

Table 2: Physicochemical Properties of **N-Nitrosomethylethylamine**

Property	Value	Source
Molecular Weight	88.11 g/mol	[1][9]
Boiling Point	163-170 °C	[9][11]
Flash Point	76-77 °C	[9][11]
Density/Specific Gravity	0.945 - 0.98 g/cm ³	[9][11]
Solubility	Soluble in water (30%), organic solvents, and lipids. Slightly soluble in Chloroform, Ethyl Acetate, and Methanol.	[3][8]
Appearance	Pale yellow oil/liquid	[2][9]
λ _{max}	229 nm	[3][12]

Experimental Protocols

Synthesis

The primary synthesis of **N-Nitrosomethylethylamine** involves the nitrosation of methylethylamine.[\[8\]](#)

Reaction Scheme:

Methylethylamine + Sodium Nitrite --(Acidic Conditions)--> **N-Nitrosomethylethylamine**

General Protocol:

- Dissolve methylethylamine in an aqueous solution.
- Maintain the solution at a low temperature (e.g., 0-5 °C).
- Gradually add a solution of sodium nitrite while maintaining acidic pH with an acid such as hydrochloric acid.[\[8\]](#)
- Control the pH and temperature throughout the addition.
- Allow the reaction to proceed for a specified duration.
- Isolate the **N-Nitrosomethylethylamine** product through extraction with an organic solvent (e.g., dichloromethane).[\[13\]](#)
- Purify the product using techniques such as distillation or chromatography.

A notable alternative synthesis involves the use of tert-butyl nitrite (TBN) under solvent-free conditions, which offers a broad substrate scope and avoids the use of strong acids.[\[14\]](#)

Analytical Methods

The detection and quantification of **N-Nitrosomethylethylamine** are critical for safety and regulatory compliance. Gas chromatography (GC) coupled with a Thermal Energy Analyzer (TEA) or a Mass Spectrometer (MS) are the most common and sensitive techniques.[\[15\]](#)[\[16\]](#)

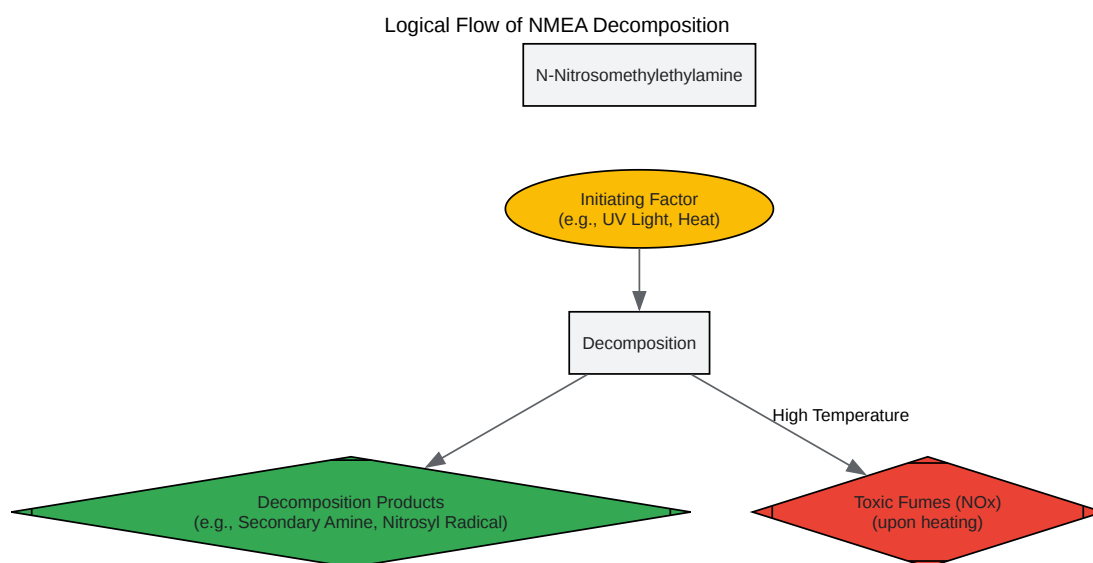
Table 3: GC-TEA and GC-MS/MS Analytical Parameters for **N-Nitrosomethylethylamine**

Parameter	GC-TEA	GC-MS/MS
Column	20 m x 0.53 mm, 1.0-µm DB-PSWAX	DB-WAX UI, 0.25 µm, 0.25 mm i.d. x 30 m
Injector Temperature	150 °C (Splitless)	Not Specified
Oven Program	40 °C (1 min), then 15 °C/min to 150 °C, then 10 °C/min to 190 °C (1 min)	Not Specified
Carrier Gas	Helium	Helium
Detection	Thermal Energy Analyzer (TEA)	Tandem Mass Spectrometry (MS/MS) in Multiple Reaction Monitoring (MRM) mode
Sample Preparation	Elution from ThermoSorb-N cartridges with dichloromethane/methanol	Extraction with dichloromethane from a basified aqueous solution

Sample Preparation for Analysis: For solid samples like pharmaceuticals, the active pharmaceutical ingredient (API) or drug product is typically dissolved or suspended in an aqueous solution (e.g., 1M NaOH), followed by liquid-liquid extraction with dichloromethane.^[6] The organic extract is then concentrated and analyzed. For air samples, collection on solid sorbent tubes like ThermoSorb/N is common, followed by solvent elution.^[17]

Reactivity and Decomposition

N-Nitrosomethylethylamine, like other N-nitrosamines, can undergo decomposition through various mechanisms, including photolysis and thermal degradation.^{[18][19]} When heated to decomposition, it emits toxic fumes of nitrogen oxides.^{[4][20]}

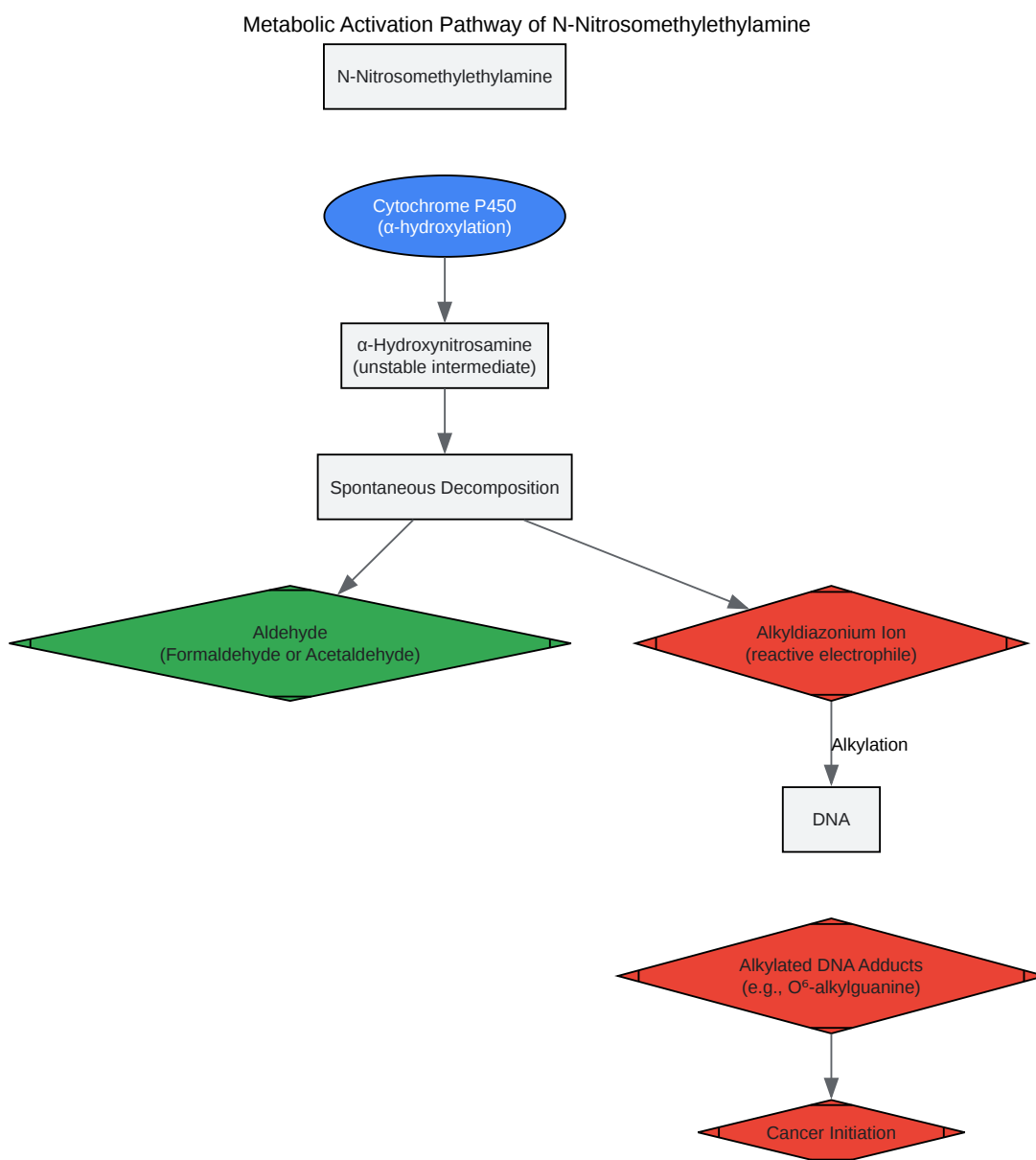


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Caption: Logical workflow of **N-Nitrosomethylethylamine** decomposition pathways.

Metabolic Activation and Carcinogenicity

The carcinogenicity of **N-Nitrosomethylethylamine** is attributed to its metabolic activation by cytochrome P450 enzymes in the liver.[5][18][21] This process involves the hydroxylation of the α -carbon of either the methyl or ethyl group, leading to the formation of unstable intermediates that can ultimately alkylate DNA, a critical step in the initiation of cancer.[1][8][18]



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Caption: Metabolic activation of **N-Nitrosomethylethylamine** leading to DNA alkylation.

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